thermodynamic properties of 2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide

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Compound of Interest

Compound Name:	*2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide*
CAS No.:	*83480-46-0*
Cat. No.:	*B2811048*

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An In-Depth Technical Guide to the Thermodynamic Properties of **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide**

For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the thermodynamic properties of **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide**. In the dynamic landscape of pharmaceutical development, a profound understanding of a compound's physicochemical characteristics is paramount for predicting its behavior, optimizing formulations, and ensuring stability. This document synthesizes theoretical calculations with established experimental methodologies to offer a robust framework for characterizing this molecule. While direct experimental data for the title compound is not extensively available in public literature, this guide leverages predictive models and outlines detailed protocols for empirical determination, thereby empowering researchers to fill this knowledge gap.

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Introduction: The Significance of Thermodynamic Properties in Drug Development

The journey of a drug candidate from discovery to a marketable therapeutic is paved with rigorous scientific investigation. Among the critical parameters evaluated, thermodynamic properties serve as a fundamental compass, guiding formulation development, predicting bioavailability, and ensuring the stability and efficacy of the final drug product. Properties such as melting point, enthalpy of fusion, and heat capacity are not mere physical constants; they are determinants of a molecule's solid-state behavior, solubility, and dissolution rate—all of which have profound implications for its therapeutic performance.

2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide, a substituted acetamide, belongs to a class of compounds with diverse biological activities. The presence of a chloro group, a nitrophenyl ring, and a propanamide side chain suggests a complex interplay of intermolecular forces that dictate its crystalline structure and, consequently, its thermodynamic profile. This guide endeavors to provide a detailed exploration of these properties, offering both predictive insights and the practical means for their experimental validation.

Physicochemical Characteristics: A Predictive Overview

In the absence of extensive empirical data for **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide**, computational methods provide a valuable starting point for estimating its physicochemical properties. These predictions, grounded in the principles of statistical mechanics and quantitative structure-property relationships (QSPR), offer a theoretical foundation upon which experimental work can be strategically designed.

Structural and Molecular Properties

- Molecular Formula: $C_{10}H_{11}ClN_2O_3$
- Molecular Weight: 242.66 g/mol
- Chemical Structure:

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The structure reveals a chiral center at the alpha-carbon of the propanamide moiety, indicating the potential for stereoisomers. The aromatic ring, substituted with a methyl and a nitro group, along with the chloro-substituted amide chain, contributes to the molecule's polarity and potential for hydrogen bonding and other non-covalent interactions. These features are critical in determining the crystal lattice energy and, by extension, the melting point and solubility.

Predicted Thermodynamic Properties using the Joback Method

The Joback method, a group contribution approach, is a well-established technique for estimating key thermodynamic properties from the molecular structure alone. While these are estimations, they provide valuable insights for initial assessment.

Property	Symbol	Predicted Value	Unit
Normal Boiling Point	Tb	715.37[1]	K
Melting Point	Tf	478.61[1]	K
Critical Temperature	Tc	958.74[1]	K
Critical Pressure	Pc	2684.64[1]	kPa
Critical Volume	Vc	0.714	m³/kmol
Enthalpy of Formation (Ideal Gas)	ΔHf°	-166.96[1]	kJ/mol
Gibbs Free Energy of Formation (Ideal Gas)	ΔGf°	42.06[1]	kJ/mol
Enthalpy of Fusion	ΔHfus	30.99[1]	kJ/mol
Enthalpy of Vaporization	ΔHvap	70.88[1]	kJ/mol
Ideal Gas Heat Capacity	Cp,gas	See Table 2	J/(mol·K)

Table 1: Predicted Thermodynamic Properties of **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide** using the Joback Method.[1]

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Table 2: Temperature-Dependent Ideal Gas Heat Capacity.[1]

Temperature (K)	Ideal Gas Heat Capacity (J/mol·K)
715.37	418.49
755.93	428.20
796.49	437.05
837.05	445.11
877.62	452.45
918.18	459.17
958.74	465.32

Experimental Determination of Thermodynamic Properties

While predictive methods are invaluable, empirical data remains the gold standard in pharmaceutical sciences. The following section details the standard, self-validating protocols for determining the key thermodynamic properties of a solid compound like **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide**.

Differential Scanning Calorimetry (DSC) for Melting Point and Enthalpy of Fusion

Principle: Differential Scanning Calorimetry (DSC) is a powerful thermal analysis technique that measures the difference in heat flow required to increase the temperature of a sample and a reference as a function of temperature. Endothermic and exothermic processes within the sample result in a differential heat flow, which is detected and quantified.

Experimental Protocol:

- Instrument Calibration: Calibrate the DSC instrument for temperature and enthalpy using certified reference materials (e.g., indium, tin) according to the manufacturer's guidelines and relevant standards such as ASTM E967 and E968.

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- Sample Preparation: Accurately weigh 2-5 mg of **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide** into a clean, hermetically sealed aluminum pan. An empty, sealed aluminum pan will be used as the reference.
- Thermal Program:
  - Equilibrate the sample at a temperature at least 20°C below the expected melting point.
  - Ramp the temperature at a controlled rate, typically 10°C/min, to a temperature at least 20°C above the completion of the melting transition.
  - Maintain a constant flow of an inert purge gas, such as nitrogen, at a rate of 20-50 mL/min to create a reproducible atmosphere.
- Data Analysis:
  - The melting point (Tm) is determined as the extrapolated onset temperature of the melting endotherm.
  - The enthalpy of fusion (ΔHfus) is calculated by integrating the area of the melting peak. The instrument software performs this calculation relative to the calibration.

Causality Behind Experimental Choices:

- The use of hermetically sealed pans prevents any mass loss due to sublimation or volatilization during the heating process, ensuring accurate enthalpy measurements.
- A controlled heating rate of 10°C/min is a standard practice that provides a good balance between resolution and sensitivity.
- The inert purge gas prevents oxidative degradation of the sample at elevated temperatures.

Diagram of DSC Experimental Workflow:

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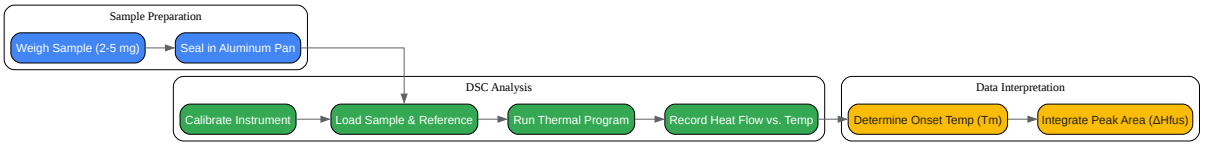

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Caption: Workflow for determining melting point and enthalpy of fusion using DSC.

Thermogravimetric Analysis (TGA) for Thermal Stability

Principle: Thermogravimetric Analysis (TGA) measures the change in mass of a sample as a function of temperature or time in a controlled atmosphere. It is used to determine the thermal stability and composition of materials.

Experimental Protocol:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications and relevant standards (e.g., ASTM E1582).
- Sample Preparation: Place a precisely weighed sample (5-10 mg) of **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide** into the TGA sample pan.
- Thermal Program:
  - Heat the sample from ambient temperature to a final temperature well above the decomposition point (e.g., 600°C) at a constant heating rate (e.g., 10°C/min).
  - Maintain a continuous flow of an inert (e.g., nitrogen) or reactive (e.g., air) gas at a defined flow rate.
- Data Analysis:

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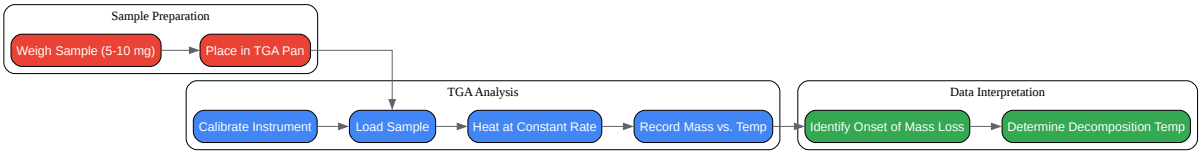
- The TGA curve plots mass percentage versus temperature.
- The onset of decomposition is identified as the temperature at which significant mass loss begins. This provides an indication of the thermal stability of the compound.

Causality Behind Experimental Choices:

- The choice of purge gas (inert or reactive) allows for the study of decomposition in different environments, which can be relevant for understanding degradation pathways.
- A larger sample size compared to DSC is often used to ensure that the mass changes are easily detectable.

Diagram of TGA Experimental Workflow:



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Caption: Workflow for assessing thermal stability using TGA.

Conclusion and Future Directions

This technical guide has provided a foundational understanding of the thermodynamic properties of **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide** through a combination of computational predictions and detailed experimental protocols. The presented data and methodologies offer a robust starting point for researchers in the pharmaceutical sciences.

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The logical next step is the empirical validation of the predicted values through the execution of the outlined DSC and TGA experiments. Further characterization could involve solubility studies at various pH values and in different solvent systems, as well as solid-state characterization using techniques like X-ray powder diffraction (XRPD) to identify potential polymorphs, which would have distinct thermodynamic properties. A comprehensive understanding of these parameters is indispensable for the rational development of **2-Chloro-N-(2-methyl-4-nitrophenyl)propanamide** as a potential therapeutic agent.

References

- Cheméo. (n.d.). 2,2,3-Trichloro-n-(4-chloro-2-methylphenyl)-propanamide. Retrieved February 13, 2026, from [Link]1]
- Joback, K. G., & Reid, R. C. (1987). Estimation of pure-component properties from group contributions.
- ASTM E967-19, Standard Test Method for Temperature Calibration of Differential Scanning Calorimeters and Differential Thermal Analyzers, ASTM International, West Conshohocken, PA, 2019,
- ASTM E968-19, Standard Test Method for Heat Flow Calibration of Differential Scanning Calorimeters, ASTM International, West Conshohocken, PA, 2019,
- ASTM E1582-14(2020), Standard Test Method for Temperature Calibration of Thermogravimetric Analyzers, ASTM International, West Conshohocken, PA, 2020,

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Sources

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